

Introduction: The Strategic Importance of Halogenated Pyridines

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Compound of Interest

Compound Name: *5-Chloro-3-fluoropyridine-2-carbaldehyde*

CAS No.: 214055-11-5

Cat. No.: B112283

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In the landscape of modern medicinal chemistry, the pyridine scaffold remains a cornerstone for the development of novel therapeutics. Its unique electronic properties, ability to engage in hydrogen bonding, and metabolic stability make it a privileged structure. The strategic introduction of halogen atoms, particularly chlorine and fluorine, further enhances its utility by modulating physicochemical properties such as lipophilicity, metabolic stability, and binding affinity to biological targets.[1] **5-Chloro-3-fluoropyridine-2-carbaldehyde** is an exemplar of these "next-generation" building blocks. Its trifunctional nature—a reactive aldehyde, an electron-withdrawing chloro group, and a lipophilic fluoro group—provides chemists with a versatile platform for constructing complex molecular architectures, especially in the pursuit of targeted therapies like kinase inhibitors.[2][3] This guide provides a comprehensive overview of its chemical properties, synthesis, and critical applications for researchers in drug development.

Compound Identification and Core Physicochemical Properties

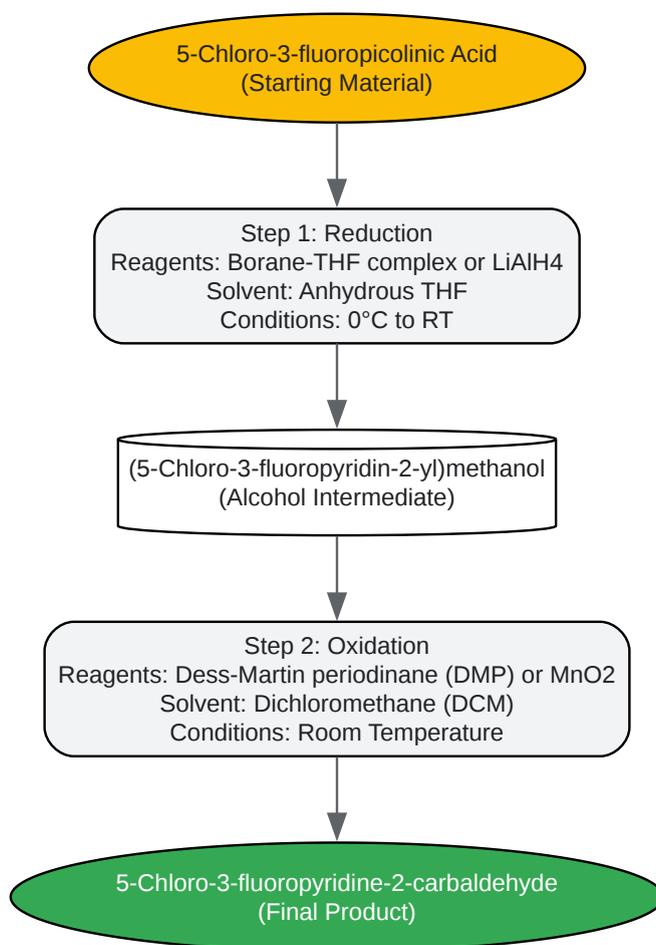
Precise identification is paramount for reproducible scientific outcomes. **5-Chloro-3-fluoropyridine-2-carbaldehyde**, also known as 5-Chloro-3-fluoropicolinaldehyde, is definitively identified by CAS Number 214055-11-5.[4][5][6][7][8] It is crucial to distinguish it from its isomers, such as 2-Chloro-5-fluoropyridine-3-carbaldehyde (CAS 851484-95-2)[9][10] and 3-Chloro-5-fluoropyridine-2-carbaldehyde (CAS 1227563-32-7),[11][12] as the substituent positions dictate the molecule's reactivity and spatial arrangement.

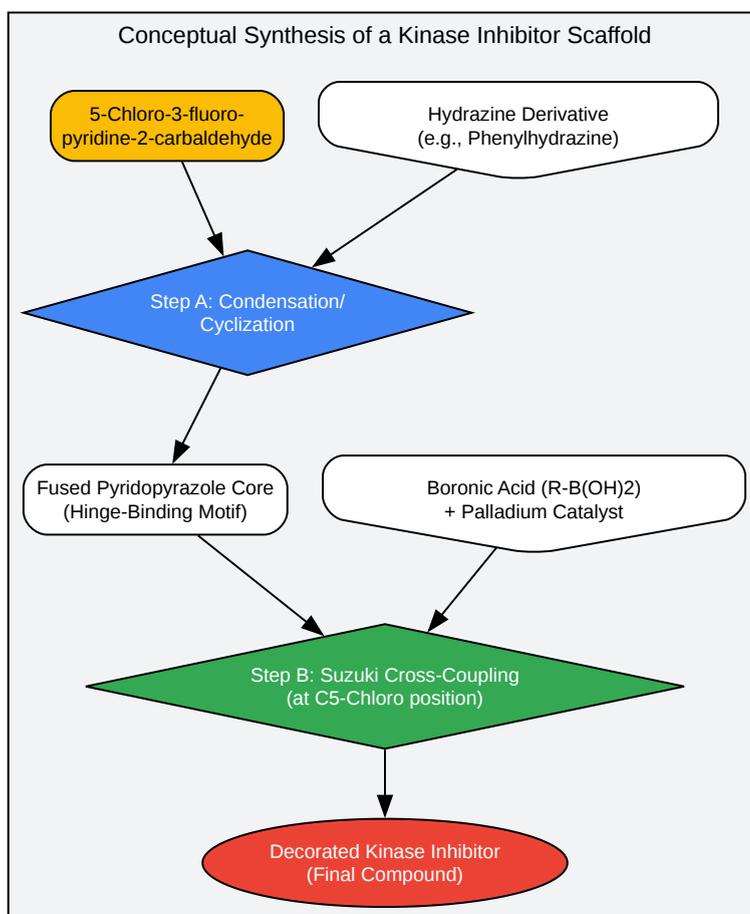
The core physicochemical data, derived from supplier technical sheets and predictive modeling, are summarized below. These values are foundational for designing reaction conditions and formulating this intermediate.

Property	Value	Source(s)
Molecular Weight	159.55 g/mol	[4][7]
Molecular Formula	C ₆ H ₃ ClFNO	[4][5][7]
Appearance	Light yellow to yellow solid	[7]
Boiling Point	188.7 ± 35.0 °C (Predicted)	[7]
Density	1.444 ± 0.06 g/cm ³ (Predicted)	[7]
pKa	-1.03 ± 0.10 (Predicted)	[7]
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	[4][7]

Molecular Structure and Chemical Reactivity

The utility of **5-Chloro-3-fluoropyridine-2-carbaldehyde** stems from the distinct reactivity of its three functional groups integrated into a single, stable pyridine core.





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Sources

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- 2. [chemimpex.com \[chemimpex.com\]](#)
- 3. [ossila.com \[ossila.com\]](#)
- 4. [bldpharm.com \[bldpharm.com\]](#)

- [5. 214055-11-5 | 5-Chloro-3-fluoropicolinaldehyde | Fluorinated Building Blocks | Ambeed.com \[ambeed.com\]](#)
- [6. 214055-11-5 Cas No. | 5-Chloro-3-fluoro-pyridine-2-carbaldehyde | Apollo \[store.apolloscientific.co.uk\]](#)
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- [8. 5-chloro-3-fluoropicolinaldehyde - CAS:214055-11-5 - Abovchem \[abovchem.com\]](#)
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